

Technical Guide: Met-Leu-Phe (fMLP) Acetate Salt Stability & Storage

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Met-Leu-Phe acetate salt

Cat. No.: B12059192

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Executive Summary & Compound Profile

Compound Identity: In the context of chemotaxis and immunology, "Met-Leu-Phe" almost universally refers to N-Formyl-Met-Leu-Phe (fMLP).^{[1][2][3]} The "acetate salt" designation indicates the counterion present from the purification process.

- **Chemical Name:** N-Formyl-L-methionyl-L-leucyl-L-phenylalanine acetate salt
- **Key Vulnerabilities:** Methionine oxidation (sulfoxide formation), hydrophobic aggregation, and hygroscopic hydrolysis.
- **Critical Handling Rule:** Never attempt to dissolve the solid directly in aqueous buffers (PBS/Media) for stock solutions.

Storage & Handling (The "Before" Phase)

The acetate salt form is hygroscopic, meaning it actively pulls moisture from the air. Moisture facilitates hydrolysis and aggregation.

Protocol: Arrival and Long-Term Storage

Parameter	Specification	Scientific Rationale
Temperature	-20°C (or -80°C)	Slows kinetic degradation rates.
Atmosphere	Desiccated	Acetate salts absorb water, leading to "sticky" peptide cakes and hydrolysis.
Light	Dark	Prevents photo-oxidation of the Methionine thioether group.
Container	Glass (preferred)	Hydrophobic peptides (Phe/Leu rich) can adsorb to polypropylene (plastic) surfaces, altering effective concentration.

Step-by-Step Handling:

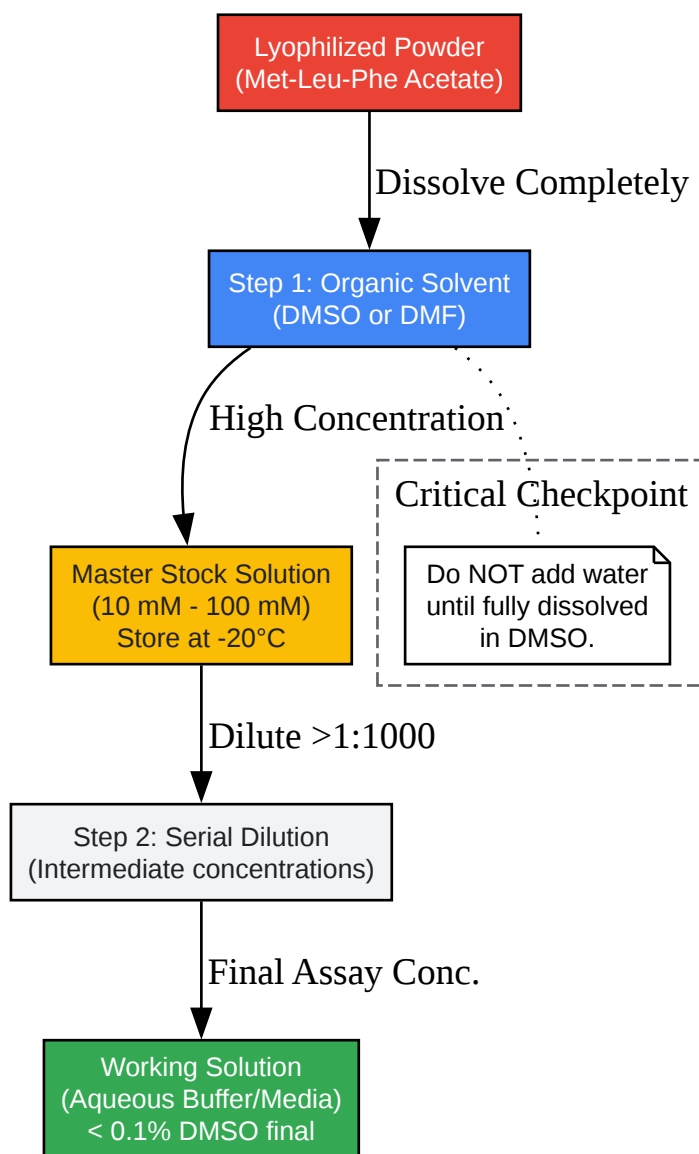
- **Equilibration:** Upon removing the vial from the freezer, allow it to warm to room temperature for 30–60 minutes inside a desiccator before opening the cap.
 - **Why?** Opening a cold vial in humid air causes immediate condensation on the peptide, initiating hydrolysis.
- **Aliquot Strategy:** Avoid repeated freeze-thaw cycles. If you buy bulk (e.g., 25 mg), weigh out working amounts immediately into single-use aliquots.
- **Inert Gas:** If available, overlay the remaining solid with Argon or Nitrogen gas before re-sealing.^[4]

Solubilization & Reconstitution (The "Action" Phase)

The #1 cause of experimental failure with fMLP is improper solubilization. The peptide is highly hydrophobic due to the Leucine and Phenylalanine residues.

The "Organic-First" Workflow

Do not add water/PBS directly to the powder. It will form a gelatinous clump that is difficult to recover.



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Figure 1: Correct reconstitution workflow preventing aggregation.

Solvent Compatibility Table

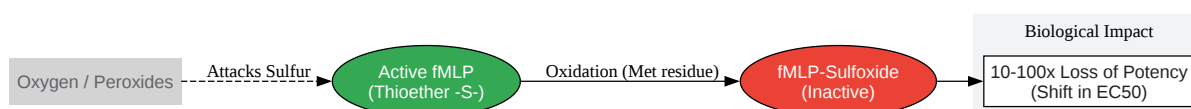
Solvent	Solubility Limit	Notes
DMSO	~30 mg/mL	Recommended. Biologically compatible at <0.1%.
DMF	~25 mg/mL	Good alternative if DMSO interferes with assay.
Ethanol	< 2 mg/mL	Poor. Not recommended for high-conc stocks.
PBS / Water	< 0.1 mg/mL	Forbidden for stocks. Use only for final dilution.

Protocol for 10 mM Stock Solution:

- Calculate mass required (MW of fMLP Acetate $\approx$ 437.55 g/mol + Acetate weight). Check specific lot MW.
- Add anhydrous DMSO to the vial.
- Vortex vigorously until solution is crystal clear.
- Aliquot into small volumes (e.g., 10–50 μ L) in amber glass vials or high-quality polypropylene.
- Store aliquots at -20°C. Shelf life: 6 months.

Degradation Mechanisms (Why it fails)

Understanding the chemistry prevents errors. fMLP loses potency primarily through Methionine Oxidation.



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Figure 2: The Methionine Oxidation pathway. The oxidized form binds FPR1 with significantly lower affinity.

Troubleshooting & FAQ

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Visible Precipitate	Added aqueous buffer too fast or stock concentration too high.	Spin down (centrifuge). If pellet exists, re-dissolve in fresh DMSO. Ensure stock is <50 mM before aqueous dilution.
Loss of Biological Activity	Methionine Oxidation.[2][5]	Replace stock. Ensure storage was air-tight. Use Argon overlay next time. Avoid freeze-thaw cycles.[6]
High Background / Cell Death	DMSO Toxicity.	Ensure final DMSO concentration in the well is < 0.1%. Run a "Vehicle Only" control (DMSO without peptide).
Inconsistent EC50	Adsorption to plastic.[4]	Use siliconized tubes or glass for low-concentration dilutions (< 1 μ M). Hydrophobic peptides stick to standard pipette tips/tubes.

Frequently Asked Questions

Q: Can I use "Met-Leu-Phe" (unformylated) instead of "N-Formyl-Met-Leu-Phe"? A: Generally, No. The formyl group is critical for high-affinity binding to the Formyl Peptide Receptor (FPR). Unformylated Met-Leu-Phe is roughly 1000-fold less potent. Ensure you ordered the correct CAS (fMLP is CAS 59880-97-6).[2]

Q: My stock solution froze in the -20°C freezer. Is it ruined? A: No. Pure DMSO freezes at 19°C. It is normal for the stock to be solid in the freezer. Thaw completely at room temperature and vortex before use to ensure homogeneity.

Q: Why is the acetate salt "hygroscopic"? A: Acetate counterions have a high affinity for water molecules. If the powder clumps or looks "gummy" upon opening, it has likely absorbed moisture, which makes weighing inaccurate and accelerates hydrolysis.

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